

# Myosmine-d4: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Myosmine-d4

Cat. No.: B014639

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, structure, and applications of **Myosmine-d4**. This deuterated analog of myosmine serves as a critical internal standard for quantitative analysis in various research, particularly in toxicology and metabolomics.

## Chemical Properties and Structure

**Myosmine-d4**, the deuterated form of the tobacco alkaloid myosmine, is distinguished by the substitution of four hydrogen atoms with deuterium on the pyridine ring. This isotopic labeling provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based analytical methods.

Table 1: Chemical and Physical Properties of **Myosmine-d4**

Property	Value	Source
Chemical Formula	C <sub>9</sub> H <sub>6</sub> D <sub>4</sub> N <sub>2</sub>	[1]
Molecular Weight	150.21 g/mol	[1]
CAS Number	66148-17-2	[2]
IUPAC Name	3-(3,4-dihydro-2H-pyrrol-5-yl)pyridine-2,4,5,6-d <sub>4</sub>	N/A
Synonyms	Myosmine-d <sub>4</sub> (pyridine-d <sub>4</sub> ), 3-(3,4-Dihydro-2H-pyrrol-5-yl)pyridine-d <sub>4</sub>	[2]
Appearance	Solid	[2]
Color	Brown to reddish brown	[2]
SMILES	[2H]C1=C(C2=NCCC2)C([2H])=C([2H])C([2H])=N1	[2]
InChI	InChI=1S/C9H10N2/c1-3-8(7-10-5-1)9-4-2-6-11-9/h1,3,5,7H,2,4,6H2/i1D,3D,5D,7D	N/A

Table 2: Computed Physicochemical Properties of Myosmine (Non-deuterated)

Property	Value	Source
Melting Point	40.5 - 42 °C	[3]
Boiling Point	244.7 ± 22.0 °C at 760 mmHg	N/A
Flash Point	101.8 ± 22.3 °C	N/A
Density	1.1 ± 0.1 g/cm <sup>3</sup>	N/A
logP	-0.63	N/A
pKa	5.26	N/A

Note: Experimental physical properties for **Myosmine-d4** are not readily available. The data for non-deuterated myosmine is provided as an approximation.

The chemical structure of **Myosmine-d4** consists of a pyridine ring deuterated at positions 2, 4, 5, and 6, which is attached to a 3,4-dihydro-2H-pyrrole ring at the 3-position.

## Experimental Protocols

### Synthesis of Myosmine

A general synthesis for non-deuterated myosmine has been described, which can be adapted for the synthesis of **Myosmine-d4** by utilizing a deuterated pyridine precursor. A convenient two-step synthesis of myosmine has been reported.[4] The synthesis of deuterated tobacco alkaloids, including nicotine, nornicotine, and cotinine, has also been documented and may offer insights into the synthesis of **Myosmine-d4**.

### Purification of Alkaloids

The purification of alkaloids like myosmine, and by extension **Myosmine-d4**, can be achieved through various chromatographic techniques.[5][6][7] Common methods include:

- Extraction: Initial extraction from a reaction mixture is typically performed using an organic solvent.[7][8]
- Column Chromatography: Silica gel is a frequently used stationary phase for the separation of alkaloids.[6] The choice of solvent system is critical for effective separation.
- Preparative High-Performance Liquid Chromatography (HPLC): This technique can be employed for final purification to achieve high purity.

### Characterization

The structural confirmation and purity assessment of **Myosmine-d4** are crucial. The primary analytical techniques used for characterization are Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

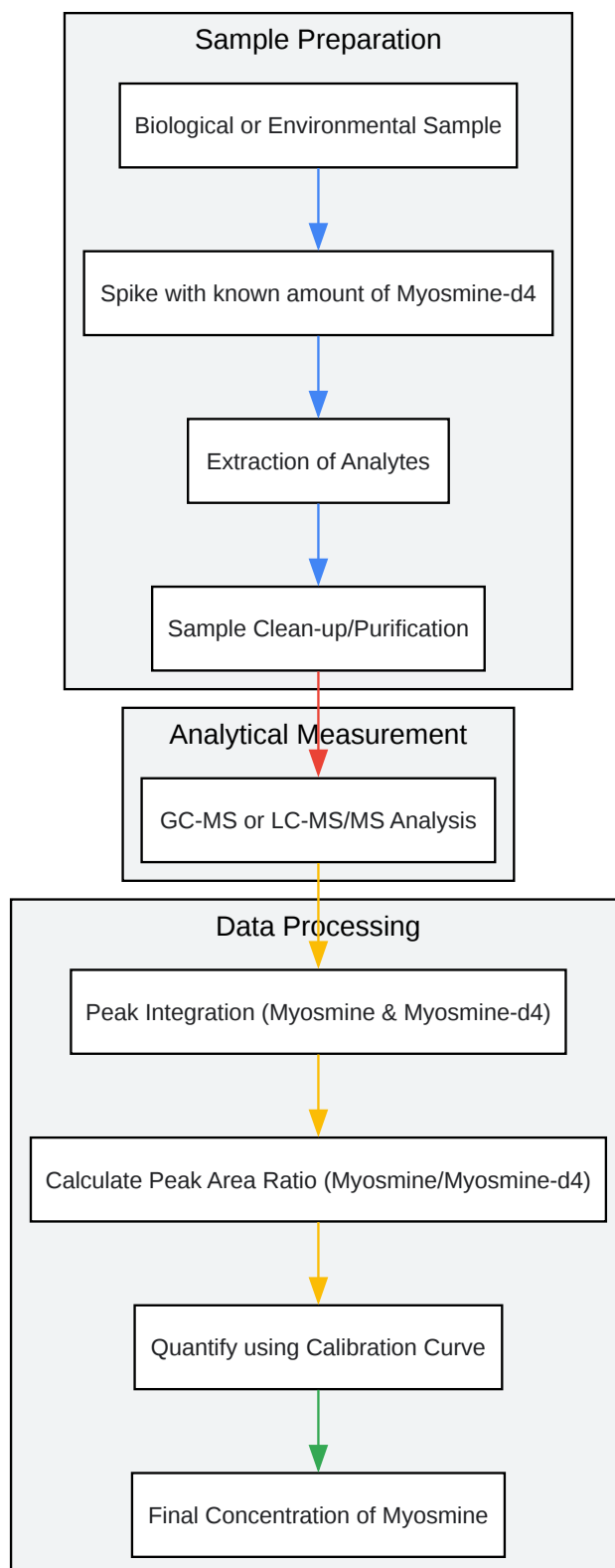
- $^1\text{H}$  NMR: Will show the absence of signals corresponding to the protons at positions 2, 4, 5, and 6 of the pyridine ring. The remaining proton signals of the dihydropyrrole ring can be assigned.
- $^{13}\text{C}$  NMR: The carbon signals of the deuterated pyridine ring will show characteristic splitting patterns due to coupling with deuterium.[\[3\]](#)
- Mass Spectrometry (MS):
  - Gas Chromatography-Mass Spectrometry (GC-MS): This is a common technique for the analysis of myosmine and its deuterated analog.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) The mass spectrum of **Myosmine-d4** will show a molecular ion peak ( $\text{M}^+$ ) at  $m/z$  150, which is 4 mass units higher than that of non-deuterated myosmine ( $m/z$  146).[\[9\]](#)[\[10\]](#) Significant fragment ions for **Myosmine-d4** are observed at  $m/z$  122 and 150.[\[9\]](#)[\[10\]](#)
  - Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This technique provides high sensitivity and selectivity for the quantification of **Myosmine-d4**.[\[2\]](#)[\[13\]](#)[\[14\]](#)

## Application as an Internal Standard

The primary and most significant application of **Myosmine-d4** is as an internal standard in quantitative analytical methods, particularly for the determination of myosmine in various biological and environmental samples.[\[2\]](#) The use of a stable isotope-labeled internal standard like **Myosmine-d4** is considered the gold standard in quantitative mass spectrometry as it effectively corrects for variations in sample preparation, instrument response, and matrix effects.[\[15\]](#)[\[16\]](#)

## Experimental Workflow for Quantitative Analysis using Myosmine-d4

The following diagram illustrates a typical workflow for the quantification of myosmine in a sample using **Myosmine-d4** as an internal standard.



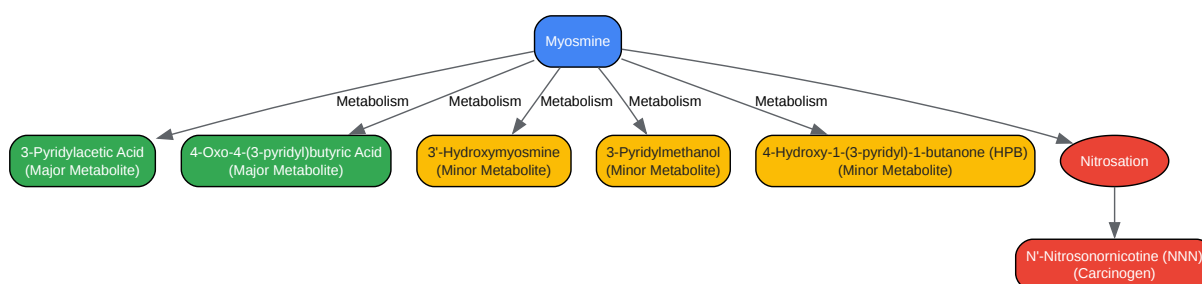
[Click to download full resolution via product page](#)

Caption: Workflow for quantitative analysis using **Myosmine-d4** as an internal standard.

## Signaling Pathways and Biological Context

Myosmine itself is a minor tobacco alkaloid that has been found in various nuts and food products.[2] It exhibits low affinity for  $\alpha 4\beta 2$  nicotinic acetylcholine receptors (nAChR).[2] Myosmine is known to be genotoxic in human cells and can be activated through nitrosation and peroxidation to form reactive intermediates with carcinogenic potential.[17] The metabolism of myosmine has been studied in rats, with major metabolites identified as 3-pyridylacetic acid and 4-oxo-4-(3-pyridyl)butyric acid.[18]

**Myosmine-d4** is primarily used as a tool for the accurate quantification of myosmine exposure and metabolism, rather than for direct studies of its biological activity. The following diagram illustrates the metabolic fate of myosmine.



[Click to download full resolution via product page](#)

Caption: Simplified metabolic pathways of Myosmine.

In conclusion, **Myosmine-d4** is an indispensable tool for researchers in the fields of analytical chemistry, toxicology, and drug metabolism. Its well-defined chemical properties and its role as a stable isotope-labeled internal standard enable accurate and reliable quantification of myosmine, contributing to a better understanding of its exposure and biological effects.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. lcms.cz [lcms.cz]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Myosmine | C<sub>9</sub>H<sub>10</sub>N<sub>2</sub> | CID 442649 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. A Convenient Synthesis of Myosmine – Oriental Journal of Chemistry [orientjchem.org]
- 5. Alkaloid Purification - Lifeasible [lifeasible.com]
- 6. One moment, please... [column-chromatography.com]
- 7. jocpr.com [jocpr.com]
- 8. US5684155A - Process for the extraction and purification of alkaloids - Google Patents [patents.google.com]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. Analysis of myosmine, cotinine and nicotine in human toenail, plasma and saliva - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Stable deuterium internal standard for the isotope-dilution LC-MS/MS analysis of elastin degradation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. [Simultaneous determination of 11 mycotoxins in malt by isotope internal standard-UPLC-MS/MS] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. IS Responses in LC-MS/MS Bioanalysis - BioPharma Services [biopharmaservices.com]
- 16. msacl.org [msacl.org]
- 17. researchgate.net [researchgate.net]
- 18. Metabolism of myosmine in Wistar rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Myosmine-d<sub>4</sub>: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b014639#myosmine-d4-chemical-properties-and-structure>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)